

safe handling and storage procedures for 6-Bromochromane-3-carboxylic acid

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Compound of Interest

Compound Name: 6-Bromochromane-3-carboxylic acid

Cat. No.: B2845257

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Technical Support Center: 6-Bromochromane-3-carboxylic acid

This guide provides comprehensive safety, handling, and storage procedures for **6-Bromochromane-3-carboxylic acid**, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **6-Bromochromane-3-carboxylic acid**?

A1: **6-Bromochromane-3-carboxylic acid** is classified as an irritant. The primary hazards include causing skin irritation, serious eye irritation, and potential respiratory irritation.^[1] It is important to handle this compound with appropriate personal protective equipment to avoid direct contact.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **6-Bromochromane-3-carboxylic acid**, it is essential to wear protective gloves, protective clothing, eye protection (safety goggles or face shield), and ensure work is conducted in a well-ventilated area to avoid inhalation of dust or fumes.^{[1][2][3]}

Q3: What should I do in case of accidental exposure?

A3: In case of accidental exposure, follow these first aid measures:

- Skin Contact: Wash the affected area immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[\[1\]](#)[\[2\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and get immediate medical attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the individual to fresh air and keep them comfortable for breathing. If the person feels unwell, call a poison center or doctor.[\[1\]](#)[\[2\]](#)
- Ingestion: Clean the mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.[\[1\]](#)[\[2\]](#)

Q4: How should **6-Bromochromane-3-carboxylic acid** be stored?

A4: Store the compound in a well-ventilated place with the container tightly closed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
Some suppliers recommend storage at 0-8°C.[\[4\]](#) It is also noted to be moisture and air-sensitive, so a dry storage location is crucial.[\[1\]](#)[\[3\]](#)

Q5: What are the proper disposal procedures for this chemical?

A5: Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[2\]](#)

Troubleshooting Guide

Issue	Possible Cause	Solution
Compound has changed color or appears clumpy.	Moisture absorption or degradation.	The compound is known to be moisture-sensitive.[1] Ensure the container is always tightly sealed after use and stored in a dry environment. Discard if signs of significant degradation are observed.
Inconsistent experimental results.	Impurities or degradation of the compound.	Verify the purity of the compound. Store at the recommended temperature of 0-8°C to minimize degradation. [4]
Skin or eye irritation during handling.	Inadequate PPE or accidental exposure.	Always wear appropriate PPE, including gloves and safety goggles.[1][2] In case of contact, follow the first aid measures outlined in the FAQs.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C10H5BrO4	[4][5]
Molecular Weight	269.05 g/mol	[4][5]
Melting Point	194 - 198 °C	[1][3][4]
Appearance	White to off-white solid/powder	[1][4]
Storage Temperature	0 - 8 °C	[4]

Experimental Protocols

Protocol 1: Safe Weighing and Handling of 6-Bromochromane-3-carboxylic acid

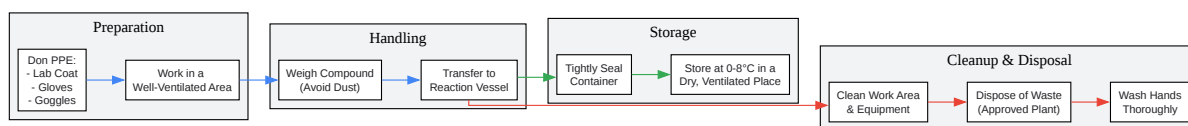
- Preparation:
 - Ensure a calibrated analytical balance is located inside a chemical fume hood or a ventilated enclosure.
 - Don all required personal protective equipment: lab coat, safety goggles, and chemical-resistant gloves.
- Procedure:
 - Place a clean, dry weighing boat on the balance and tare.
 - Carefully transfer the desired amount of **6-Bromochromane-3-carboxylic acid** to the weighing boat using a clean spatula. Avoid creating dust.
 - Once the desired weight is obtained, securely close the primary container of the compound.
 - Record the weight and proceed with your experimental work inside the fume hood.
- Post-Procedure:
 - Clean the spatula and the weighing area thoroughly.
 - Dispose of any contaminated materials (e.g., weighing boat, gloves) in the designated chemical waste container.
 - Wash hands thoroughly after handling.^{[1][2]}

Protocol 2: Storage of 6-Bromochromane-3-carboxylic acid

- Short-Term Storage (Daily Use):
 - Keep the compound in its original, tightly sealed container.

- Store in a desiccator at room temperature to protect from moisture.
- Long-Term Storage:
 - For long-term stability, store the tightly sealed container in a refrigerator at 0-8°C.[4]
 - Allow the container to warm to room temperature before opening to prevent condensation of moisture onto the compound.
 - Always store in a well-ventilated area.[1][2]

Visual Workflow



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Caption: Workflow for the safe handling and storage of **6-Bromochromane-3-carboxylic acid**.

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